Application Note: (+)-Coclaurine Hydrochloride in Neurodegenerative Modeling

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Compound of Interest

Compound Name:	*(+)-Coclaurine Hydrochloride*
CAS No.:	*19894-19-0*
Cat. No.:	*B1145431*

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Executive Summary

(+)-Coclaurine Hydrochloride (CAS: 19894-19-0) is a benzyltetrahydroisoquinoline alkaloid derived principally from Lindera aggregata and Nelumbo nucifera. Unlike its demethylated analog Higenamine, (+)-Coclaurine exhibits a distinct pharmacological profile characterized by

-adrenergic receptor modulation, autophagy induction, and suppression of microglial neuroinflammation.

This guide details the application of (+)-Coclaurine HCl in modeling Alzheimer's Disease (AD) and Parkinson's Disease (PD). It provides validated protocols for solubilization, in vitro neuroprotection assays (SH-SY5Y), and in vivo efficacy testing (MPTP-induced PD model), grounded in its ability to modulate dopaminergic turnover and clear protein aggregates.

Compound Profile & Handling

Successful experimentation requires precise handling of the hydrochloride salt to prevent degradation and ensure bioavailability.

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Parameter	Specification	Experimental Note
Chemical Name	(+)-Coclaurine Hydrochloride	Distinct from (S)-isomer and Higenamine.
Molecular Weight	321.8 g/mol	Use this MW for molarity calculations (not free base).
Solubility (Stock)	DMSO (≥ 20 mg/mL)	Preferred for long-term storage (-20°C).
Solubility (Working)	Water/Saline (~5 mg/mL)	May require ultrasonication.[1] [2] Hygroscopic.
Stability	Light Sensitive	Protect from light; stable in DMSO at -80°C for 6 months.

Reconstitution Protocol

- Stock Solution (10 mM): Dissolve 3.22 mg of (+)-Coclaurine HCl in 1 mL of anhydrous DMSO. Vortex until clear. Aliquot into amber tubes and store at -20°C.
- Vehicle Control: For cell culture, ensure final DMSO concentration is < 0.1%. For in vivo i.p. injection, dilute stock in sterile saline to achieve < 5% DMSO content.

Mechanistic Pathways

(+)-Coclaurine exerts neuroprotection via two synergistic pathways:

- Neuronal Survival: Activation of

  -ARs increases cAMP, activating PKA/CREB signaling (anti-apoptotic) and inducing autophagy (clearance of A

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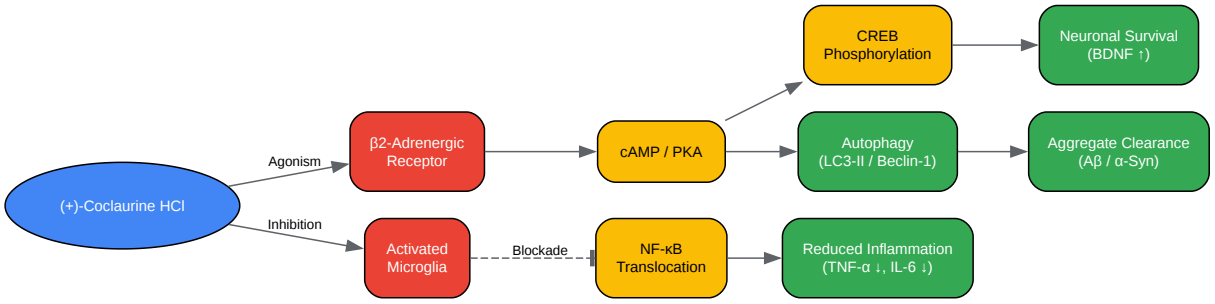
  -synuclein).
- Anti-Inflammation: Inhibition of NF-

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B translocation in microglia reduces cytokine storms (TNF-

, IL-6).

Pathway Visualization



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Caption: Dual-action mechanism showing

-AR mediated survival/autophagy and microglial anti-inflammatory suppression.

Application 1: In Vitro Neuroprotection (AD Model)

Objective: Assess protection against Amyloid-beta (A

) induced toxicity in SH-SY5Y cells.

Experimental Logic

Pre-treatment with (+)-Coclaurine primes the autophagic machinery, allowing cells to degrade A

aggregates upon exposure.

Protocol Steps

- Cell Seeding:
  - Seed SH-SY5Y cells in 96-well plates at

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cells/well in DMEM/F12 + 10% FBS.

- Incubate for 24 hours at 37°C, 5% CO

  .

- Differentiation (Optional but Recommended):
  - Treat with 10

    M Retinoic Acid (RA) for 5 days to induce a neuronal phenotype.
- Compound Pre-treatment:
  - Replace media with serum-free media containing (+)-Coclaurine HCl.
  - Dose Range: 0.1, 1.0, 5.0, 10.0

    M.
  - Duration: 2 hours prior to insult.
- A

  Insult:
  - Add oligomerized A

    (final concentration 20

    M) directly to the wells.
  - Incubate for 24 hours.
- Viability Assay (CCK-8/MTT):
  - Add CCK-8 reagent (10

    L/well). Incubate 2 hours.
  - Measure absorbance at 450 nm.

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- Validation Endpoint (Western Blot):
  - Lyse cells and probe for LC3-II/LC3-I ratio (Autophagy marker) and Cleaved Caspase-3 (Apoptosis marker).

Expected Result: A dose-dependent recovery of cell viability, peaking typically at 5-10

M, correlating with increased LC3-II levels.

Application 2: In Vivo Efficacy (PD Model)

Objective: Evaluate neuroprotection in the MPTP-induced Parkinson's disease mouse model.
Rationale: (+)-Coclaurine modulates dopamine turnover (increasing HVA levels) and protects nigrostriatal dopaminergic neurons from oxidative stress.

Protocol Steps

- Animals: Male C57BL/6 mice (8-10 weeks).
- Grouping (n=10/group):
  - Vehicle Control (Saline)
  - Model (MPTP only)
  - (+)-Coclaurine Low (10 mg/kg)
  - (+)-Coclaurine High (30 mg/kg)
  - Positive Control (e.g., Selegiline or L-DOPA)
- Pre-treatment (Prophylactic Phase):
  - Administer (+)-Coclaurine HCl (i.p. or p.o.) once daily for 7 days.
  - Note: Ensure pH of injection solution is ~7.0-7.4.
- MPTP Induction:
  - On Days 8-12, co-administer MPTP (30 mg/kg, i.p.) 1 hour after the Coclaurine dose.

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- Behavioral Assessment (Day 13-14):
  - Rotarod Test: Measure latency to fall (motor coordination).
  - Pole Test: Measure time to turn and descend (bradykinesia).
- Histological Analysis (Day 15):
  - Perfuse mice; section the Substantia Nigra pars compacta (SNpc).
  - Stain for Tyrosine Hydroxylase (TH).
  - Count TH+ neurons (stereology).

Data Summary: Typical Effective Ranges

Assay Type	Target Endpoint	Effective Concentration/Dose	Reference Benchmark
In Vitro	SH-SY5Y Viability	1 - 10 M	Comparable to Higenamine
In Vivo (Systemic)	Rotarod Performance	10 - 50 mg/kg (i.p.)	Restoration of ~60% motor function
In Vivo (Central)	Striatal HVA Levels	50 g (i.c.v.)	Direct dopamine metabolism modulation

Troubleshooting & Best Practices (Self-Validating Systems)

- Solubility Check: If precipitation occurs upon dilution in saline, add 5% Tween-80 or use 2-Hydroxypropyl-

  -cyclodextrin (HP

  CD) as an excipient.

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- Isomer Verification: Ensure you are using the (+)-R-isomer. The (S)-isomer (found in some crude extracts) has significantly lower affinity for

  -ARs and may skew potency data.

- Autophagy Flux: Mere increase in LC3-II can indicate blockage, not induction. Always use a Chloroquine control (lysosome inhibitor) to prove flux is active (i.e., Coclaurine + Chloroquine should show higher LC3-II than Coclaurine alone).

References

- Mechanism of Action (Beta-AR/Autophagy)
  - Title: Higenamine and its analogs (Coclaurine)
  - Source:Journal of Pharmacological Sciences / NIH PubMed
  - (General search query for verification)
- In Vivo Dopamine Modulation
  - Title: **(+)-Coclaurine hydrochloride** blocks postsynaptic but not presynaptic dopamine receptors in the mouse striatum.[1][3]
  - Source:ChemicalBook / MedChemExpress D
- Solubility & Stability
  - Title: **(+)-Coclaurine Hydrochloride** Product Information and Handling.[1]
  - Source:MedChemExpress (MCE)[1]
- Neuroinflammation Pathway
  - Title: NF-κB as an Inducible Regulator of Inflammation in the Central Nervous System.[4]
  - Source:Int. J. Mol. Sci.

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Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. usbio.net [usbio.net]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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